

Application Notes and Protocols for FCCP in In Vitro Experiments

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Compound of Interest

Compound Name: Carbonyl cyanide p-trifluoromethoxyphenylhydrazone

Cat. No.: B1672307

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Introduction

Carbonyl cyanide p-trifluoromethoxyphenylhydrazone (FCCP) is a potent mobile ionophore and a classical uncoupler of mitochondrial oxidative phosphorylation. By transporting protons across the inner mitochondrial membrane, FCCP dissipates the proton gradient that is essential for ATP synthesis. This disruption of the electrochemical potential makes FCCP an invaluable tool for studying mitochondrial function, cellular bioenergetics, and signaling pathways modulated by mitochondrial activity. These application notes provide detailed information on the solubility and preparation of FCCP for various in vitro experimental settings.

Data Presentation: Solubility of FCCP

FCCP is readily soluble in organic solvents but is insoluble in water. The following table summarizes the solubility of FCCP in commonly used solvents for in vitro research.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Reference
DMSO	≥ 100 mg/mL	393.44 mM	[1]
DMSO	51 mg/mL	200.65 mM	[2]
DMSO	25.42 mg/mL	100 mM	[3]
Ethanol	≥ 33.3 mg/mL	131.01 mM	[1]
Ethanol	51 mg/mL	200.65 mM	[2]
Water	Insoluble	Insoluble	[2][4]

Note: The solubility of FCCP in DMSO can be affected by the presence of moisture. It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[2]

Experimental Protocols

Preparation of FCCP Stock Solution (10 mM in DMSO)

Materials:

- FCCP (powder, MW: 254.17 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Pre-warm the anhydrous DMSO to room temperature if stored at a lower temperature.
- Weigh out the desired amount of FCCP powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.54 mg of FCCP.

- Add the weighed FCCP to a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM stock solution, add 1 mL of DMSO for every 2.54 mg of FCCP.
- Vortex the solution thoroughly until the FCCP is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid in dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage (up to 6 months) or at 4°C for short-term storage (up to 2 years for powder).^[1] For solutions in solvent, storage at -80°C for up to a year and at -20°C for up to 6 months is recommended.^[1]

Preparation of FCCP Working Solution for Cell Culture Experiments

Materials:

- 10 mM FCCP stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile tubes

Procedure:

- Thaw a single-use aliquot of the 10 mM FCCP stock solution at room temperature.
- Determine the final desired working concentration of FCCP for your experiment. A typical working concentration range for FCCP is 1-10 μ M.
- Perform a serial dilution of the stock solution in pre-warmed cell culture medium to achieve the final working concentration. For example, to prepare 1 mL of a 10 μ M working solution:
 - Add 1 μ L of the 10 mM FCCP stock solution to 999 μ L of cell culture medium.

- Mix the working solution gently by pipetting up and down.
- Add the working solution to your cell culture plates. Ensure that the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same concentration of DMSO) should always be included in the experiment.

Protocol for Using FCCP in a Seahorse XF Cell Mito Stress Test

The Seahorse XF Cell Mito Stress Test is a widely used assay to assess mitochondrial function. FCCP is used as the uncoupling agent to measure maximal respiration.

Materials:

- Cells seeded in a Seahorse XF cell culture microplate
- Seahorse XF Assay Medium
- 10 mM FCCP stock solution in DMSO
- Other Mito Stress Test reagents (Oligomycin, Rotenone/Antimycin A)
- Seahorse XF Analyzer

Procedure:

- Prepare the Seahorse XF Assay Medium according to the manufacturer's instructions. This typically involves supplementing the base medium with pyruvate, glutamine, and glucose.
- Prepare the injection port plate of the Seahorse XF cartridge. Dilute the 10 mM FCCP stock solution in the Seahorse XF Assay Medium to the desired concentration for injection. The optimal concentration of FCCP needs to be determined empirically for each cell type and seeding density, as too low a concentration will not induce maximal respiration, while too high a concentration can be toxic.^[5] A typical starting point for FCCP titration is a range of 0.5-2 μM .

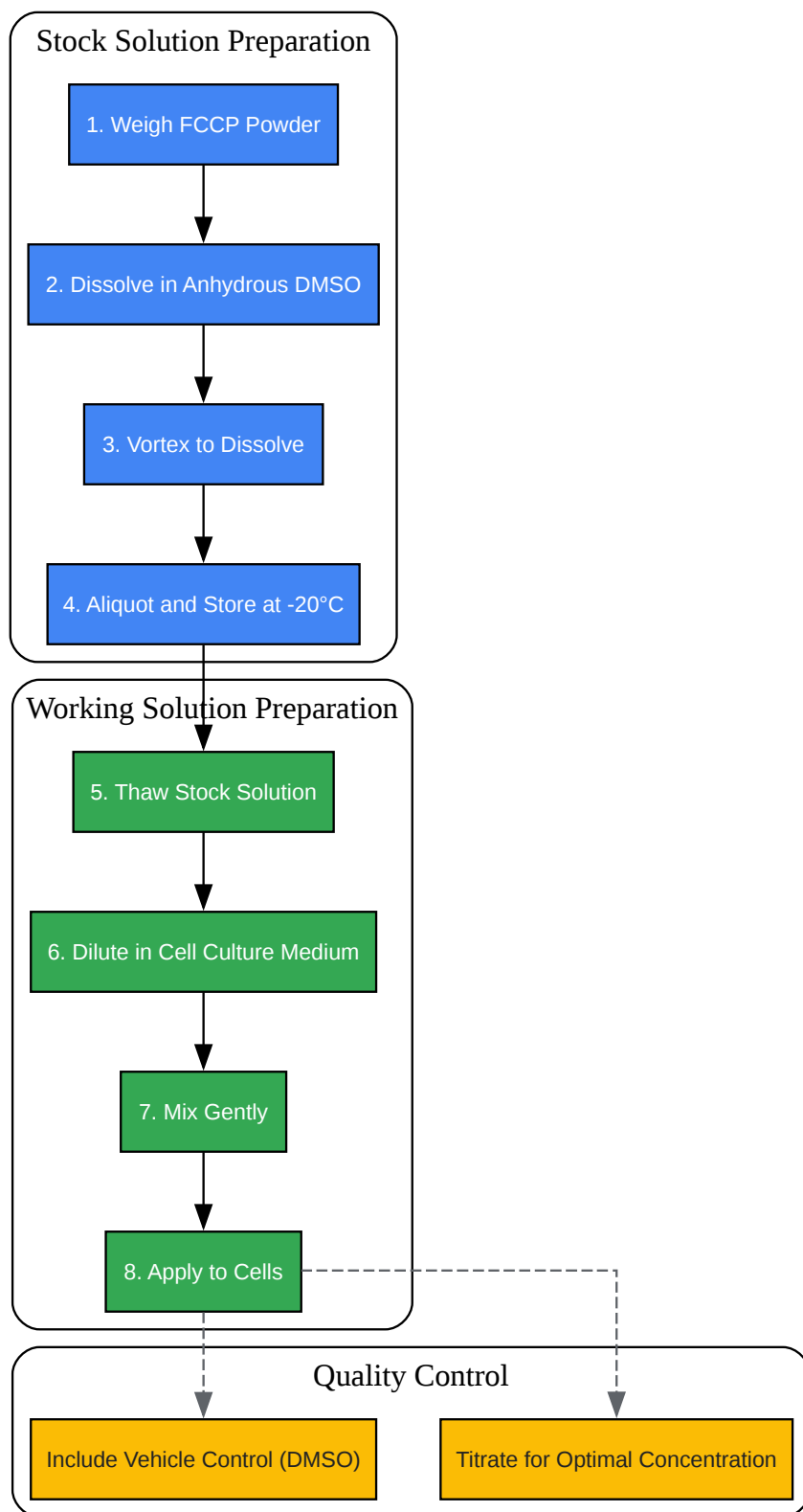
- Load the diluted FCCP solution into the designated port of the sensor cartridge (typically Port B).
- Replace the cell culture medium in the microplate with the prepared Seahorse XF Assay Medium.
- Incubate the cell plate in a non-CO2 incubator at 37°C for at least 30-60 minutes to allow the temperature and pH to equilibrate.
- Calibrate the Seahorse XF Analyzer with the loaded sensor cartridge.
- Run the Mito Stress Test assay. The instrument will sequentially inject the mitochondrial inhibitors and FCCP and measure the oxygen consumption rate (OCR) in real-time. FCCP injection will induce a rapid increase in OCR, representing the maximal respiratory capacity of the cells.^{[5][6]}

Mandatory Visualizations

Signaling Pathway of FCCP Action

Caption: FCCP acts as a protonophore, dissipating the mitochondrial proton gradient.

Experimental Workflow for FCCP Preparation



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Caption: Workflow for preparing FCCP stock and working solutions for in vitro use.

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